

Unveiling the Electronic and Spectroscopic Signature of Yttrium: A Technical Guide

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Compound of Interest

Compound Name: Yttrium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the electron configuration and spectroscopic properties of **yttrium**. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in fields where a deep understanding of the elemental characteristics of **yttrium** is paramount.

Electron Configuration of Yttrium

Yttrium (Y), with an atomic number of 39, is a transition metal located in Group 3 of the periodic table.^[1] Its ground state electron configuration is $[\text{Kr}] 4d^1 5s^2$.^{[2][3][4]} This configuration indicates that a neutral **yttrium** atom possesses 39 electrons, with the outermost electrons residing in the 4d and 5s orbitals. The complete electron configuration is $1s^2 2s^2 2p^6 3s^2 3p^6 3d^{10} 4s^2 4p^6 4d^1 5s^2$.^{[1][5]} The arrangement of electrons in their respective shells is 2, 8, 18, 9, 2.

Spectroscopic Data

The spectroscopic data of an element provides fundamental insights into its electronic structure and behavior upon interaction with electromagnetic radiation. This data is critical for various analytical techniques and theoretical modeling.

Ionization Energies

The ionization energy is the minimum energy required to remove an electron from a gaseous atom or ion. The successive ionization energies of **yttrium** are detailed in the table below.

Ionization Stage	Energy (kJ/mol)	Energy (eV)
First	600	6.2173[5]
Second	1180	12.24
Third	1980	20.52
Fourth	5847	
Fifth	7430	
Sixth	8970	
Seventh	11190	
Eighth	12450	
Ninth	14110	
Tenth	18400	
Eleventh	19900	
Twelfth	36090	

Data sourced from multiple consistent references.

Energy Levels and Spectral Lines

The spectral lines of **yttrium** arise from electronic transitions between quantized energy levels. The National Institute of Standards and Technology (NIST) Atomic Spectra Database is a comprehensive resource for this data. Below is a summary of the ground state and the ionization potential for neutral and singly ionized **yttrium**.

Species	Ground State Configuration	Ground State Term	Ionization Energy (cm ⁻¹)	Ionization Energy (eV)
Y I	4d5s ²	² D _{3/2}	50145.6	6.2173
Y II	5s ²	¹ S ₀	98590	12.224

Data sourced from the NIST Atomic Spectra Database.[5]

A selection of prominent spectral lines for neutral and singly ionized **yttrium** is presented below, linking the observed wavelength to the corresponding electronic transition.

Table of Selected Spectral Lines for Y I (Neutral **Yttrium**)

Wavelength (Å)	Lower Energy Level (cm ⁻¹)	Upper Energy Level (cm ⁻¹)
4102.38	0.00	24370.13
4077.37	530.35	25058.48
4128.31	530.35	24746.57
3710.30	0.00	26944.20
3600.73	1045.08	28816.73

Table of Selected Spectral Lines for Y II (Singly Ionized **Yttrium**)

Wavelength (Å)	Lower Energy Level (cm ⁻¹)	Upper Energy Level (cm ⁻¹)
3774.33	840.20	27334.20
3242.28	1045.08	31861.35
3710.30	840.20	27804.40
3611.05	1449.75	29114.80
5087.42	8003.13	27650.60

Experimental Protocols for Spectroscopic Analysis

The determination of **yttrium**'s spectroscopic data is primarily achieved through atomic emission spectroscopy (AES) and atomic absorption spectroscopy (AAS).

Atomic Emission Spectroscopy (AES)

Objective: To measure the wavelengths of light emitted by excited **yttrium** atoms.

Methodology:

- **Sample Preparation:** A sample containing **yttrium**, often in the form of a high-purity salt or metal alloy, is prepared. For solid metallic samples, spark or arc ablation can be used to introduce the sample into the excitation source.
- **Excitation Source:** An inductively coupled plasma (ICP) or a hollow cathode lamp is commonly employed as the excitation source.
 - **Inductively Coupled Plasma (ICP):** An argon plasma is generated by a radio-frequency magnetic field. The **yttrium** sample is introduced into the plasma, where the high temperature (6,000-10,000 K) causes desolvation, vaporization, atomization, and excitation of the **yttrium** atoms.
 - **Hollow Cathode Lamp:** A lamp with a cathode made of or lined with **yttrium** is filled with an inert gas (e.g., neon or argon) at low pressure. Applying a voltage causes the gas to form a plasma. Ions from the plasma bombard the cathode, sputtering **yttrium** atoms into the plasma where they are excited by collisions.
- **Dispersion of Light:** The light emitted from the excitation source is directed through a spectrometer. A diffraction grating within the spectrometer disperses the light into its constituent wavelengths.
- **Detection:** A detector, such as a charge-coupled device (CCD), is used to measure the intensity of the light at each wavelength.
- **Data Analysis:** The resulting spectrum, a plot of intensity versus wavelength, reveals the characteristic emission lines of **yttrium**. The wavelengths of these lines are then correlated

with specific electronic transitions to determine the energy level structure of the atom.

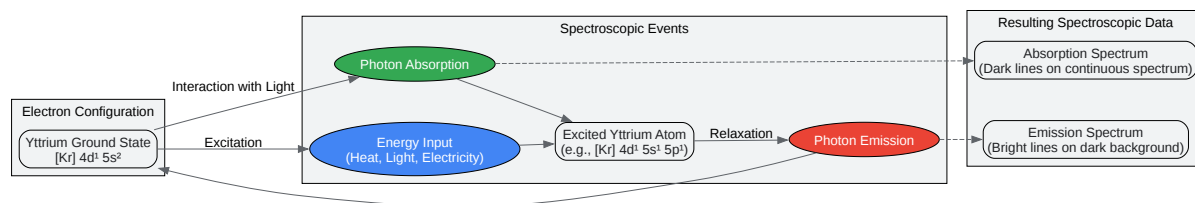
Atomic Absorption Spectroscopy (AAS)

Objective: To measure the absorption of light by ground-state **yttrium** atoms.

Methodology:

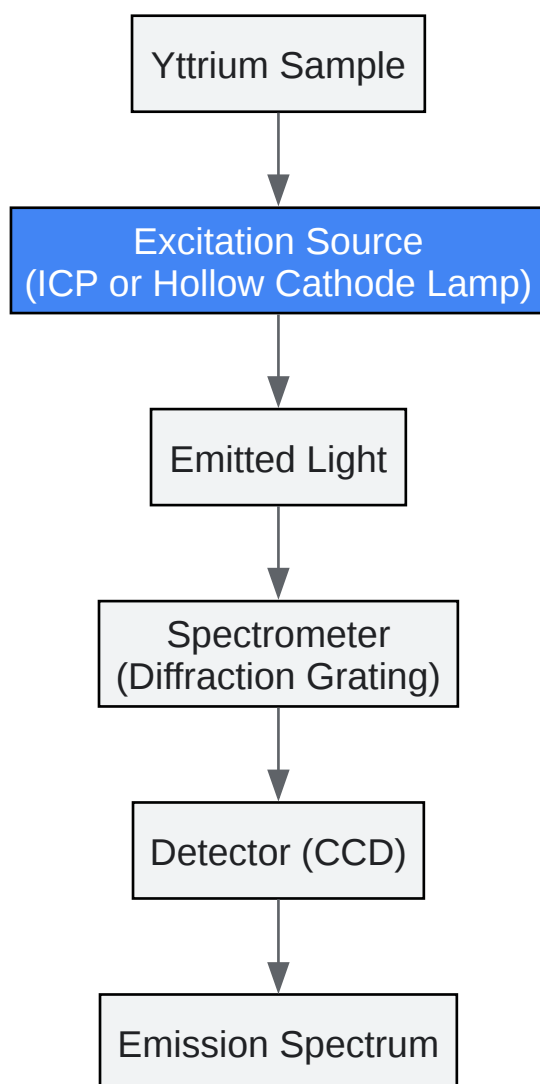
- **Light Source:** A hollow cathode lamp containing **yttrium** is used to produce a light beam with the characteristic emission spectrum of **yttrium**.
- **Atomization:** The sample containing **yttrium** is introduced into an atomizer, typically a flame or a graphite furnace, which converts the sample into a cloud of ground-state atoms.
- **Absorption:** The light beam from the hollow cathode lamp is passed through the atomic vapor. **Yttrium** atoms in the vapor will absorb light at their characteristic resonant wavelengths.
- **Monochromator:** A monochromator is used to select a specific wavelength of light to be measured and to exclude other wavelengths.
- **Detection:** A detector measures the intensity of the light that has passed through the atomic vapor.
- **Data Analysis:** The amount of light absorbed is proportional to the concentration of **yttrium** in the sample. By comparing the absorbance of the sample to that of known standards, the concentration of **yttrium** can be determined.

Visualizations



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Caption: Relationship between electron configuration, spectroscopic events, and resulting data.



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Caption: Experimental workflow for Atomic Emission Spectroscopy (AES).

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